

Technical Guide: Safety and Handling of 3-Hydroxy-2-pentanone

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Compound of Interest

Compound Name: 3-Hydroxy-2-pentanone

Cat. No.: B1200202

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **3-Hydroxy-2-pentanone** (CAS No. 3142-66-3), a secondary alpha-hydroxy ketone. While generally recognized as having a low hazard profile and used as a flavoring agent, adherence to proper laboratory safety protocols is essential.^[1]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Hydroxy-2-pentanone** is presented below. This data is crucial for safe handling, storage, and emergency response planning.

Property	Value	Source
Molecular Formula	C5H10O2	ECHEMI[2]
Molecular Weight	102.133 g/mol	ECHEMI[2]
Appearance	Not specified, likely liquid	Inferred from properties
Boiling Point	147-148 °C @ 761 Torr	ECHEMI[2]
105.00 to 107.00 °C @ 50.00 mm Hg	PubChem[1]	
Melting Point	133-134 °C (Note: This may be an error in the source data as it is unusually high for a small molecule of this type and inconsistent with its boiling point)	ECHEMI[2]
Flash Point	53.8 °C	ECHEMI[2]
Density	0.9500 g/cm ³ @ 20 °C	ECHEMI[2]
Water Solubility	2.907e+05 mg/L @ 25 °C (estimated)	ECHEMI[2]
Refractive Index	1.418	ECHEMI[2]

Hazard Identification and GHS Classification

According to multiple sources, **3-Hydroxy-2-pentanone** is not classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3] A significant number of reports to the ECHA C&L Inventory indicate that this chemical does not meet the criteria for GHS hazard classification.[1]

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **3-Hydroxy-2-pentanone** and expressed "No safety concern at current levels of intake when used as a flavouring agent." [1]

Despite the low hazard classification, it is prudent to handle **3-Hydroxy-2-pentanone** with the care required for all laboratory chemicals.

Experimental Protocols: Safe Handling and Storage

Adherence to the following protocols will minimize risk and ensure a safe laboratory environment.

Handling Procedures

- Ventilation: Handle in a well-ventilated place to avoid the formation and inhalation of aerosols or vapors.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, including lab coats, safety glasses with side shields, and chemical-resistant gloves.[\[2\]](#)
- Avoid Contact: Take measures to prevent contact with skin and eyes.[\[2\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge, as the material has a flash point of 53.8 °C.[\[2\]](#)

Storage Procedures

- Container: Store in a tightly closed container.
- Environment: Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- Incompatibilities: Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **3-Hydroxy-2-pentanone**:

PPE Type	Specification
Eye Protection	Safety glasses with side shields or chemical goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If aerosols or vapors are generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

In the event of exposure, follow these first aid protocols:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek medical attention.

Spill and Disposal Procedures

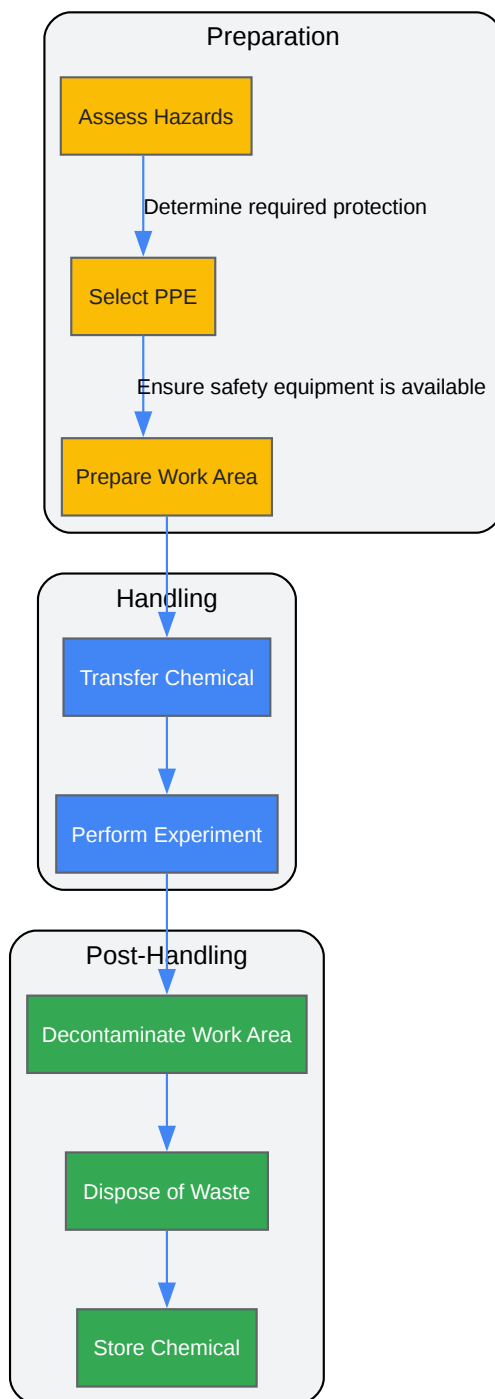
- Spill Response: In case of a spill, ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualized Workflows

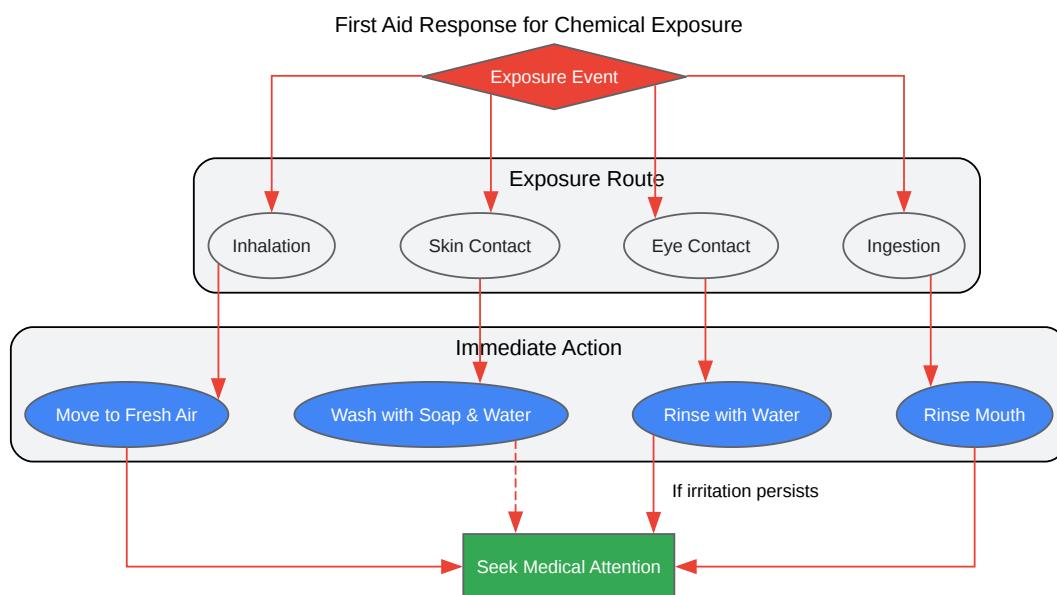
The following diagrams illustrate key safety and handling workflows.

General Chemical Handling Workflow



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Caption: General workflow for safe chemical handling.



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Caption: First aid decision tree for chemical exposure.

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